

NCB-0846: A Technical Guide to its Anti-Tumor Activities

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Compound of Interest

Compound Name: NCB-0846

Cat. No.: B15608171

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Abstract

NCB-0846 is a novel, orally available small-molecule inhibitor of TRAF2 and NCK-Interacting Kinase (TNIK), a critical component of the canonical Wnt/ β -catenin signaling pathway.[1][2] Dysregulation of the Wnt pathway is a hallmark of numerous cancers, particularly colorectal cancer (CRC), making it a compelling target for therapeutic intervention.[1][3] **NCB-0846** has demonstrated potent anti-tumor and anti-cancer stem cell (CSC) activities by modulating key signaling pathways implicated in tumorigenesis and metastasis.[4][5] This document provides a comprehensive overview of the pre-clinical data on **NCB-0846**, including its mechanism of action, quantitative efficacy, and detailed experimental protocols.

Mechanism of Action

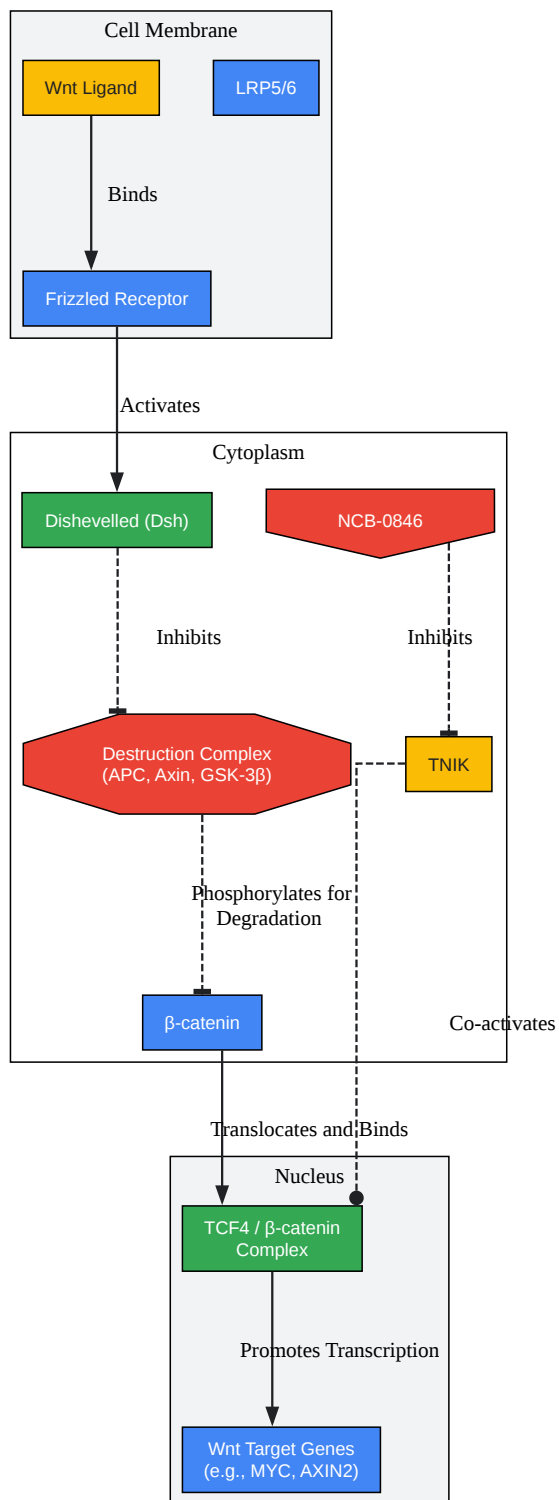
NCB-0846 exerts its anti-tumor effects primarily through the inhibition of TNIK, a serine/threonine kinase that acts as a crucial regulator of the T-cell factor 4 (TCF4) and β -catenin transcriptional complex.[1] X-ray co-crystal structure analysis reveals that **NCB-0846** binds to an inactive conformation of TNIK, which is essential for its Wnt inhibitory function.[1][3] By inhibiting TNIK, **NCB-0846** disrupts the downstream signaling cascade of the Wnt pathway, leading to a reduction in the expression of Wnt target genes such as AXIN2 and MYC.[2][4]

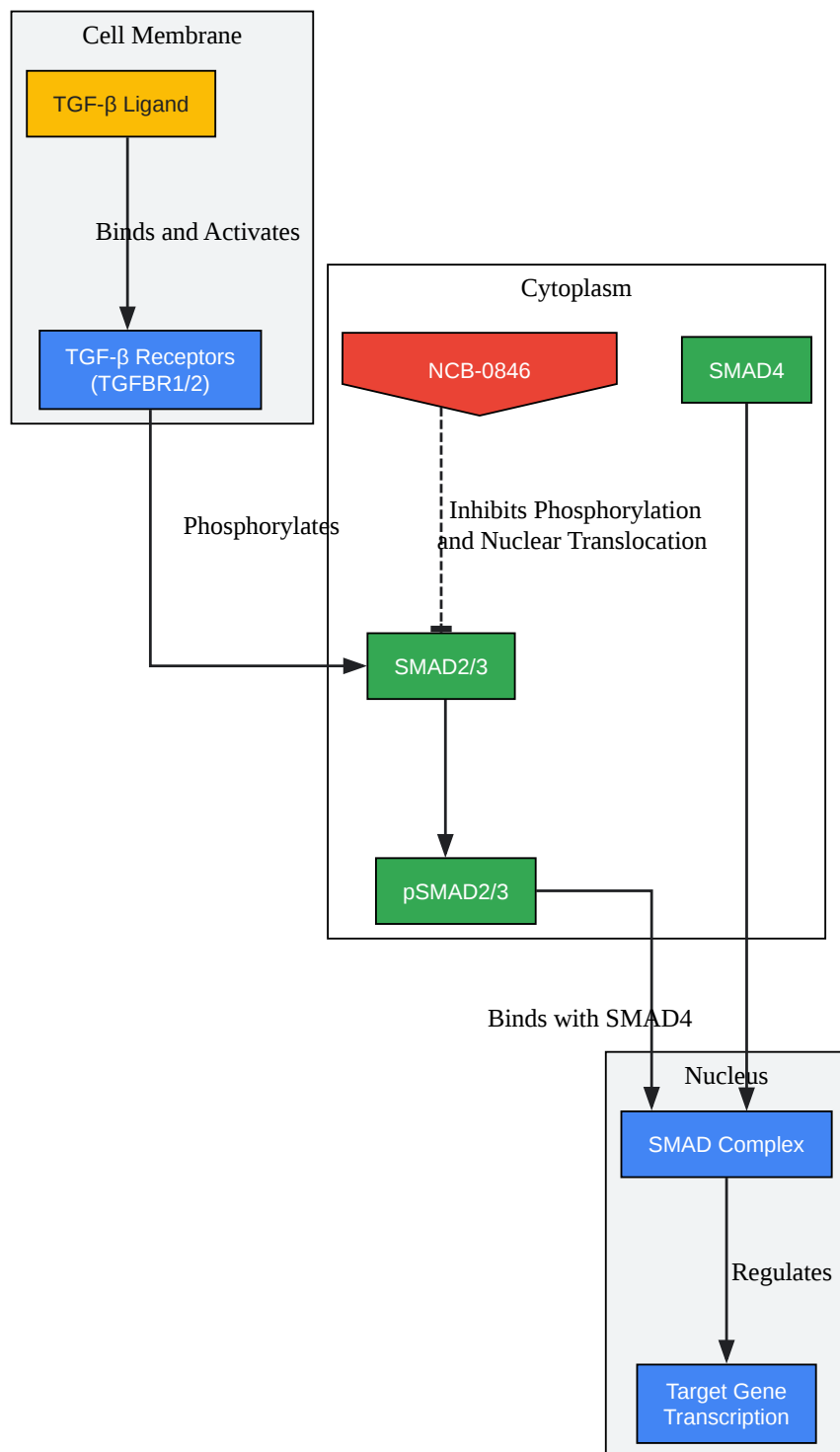
Furthermore, **NCB-0846** has been shown to block the TGF- β signaling pathway by inhibiting the phosphorylation and nuclear translocation of SMAD2/3.[6][7] The epithelial-mesenchymal

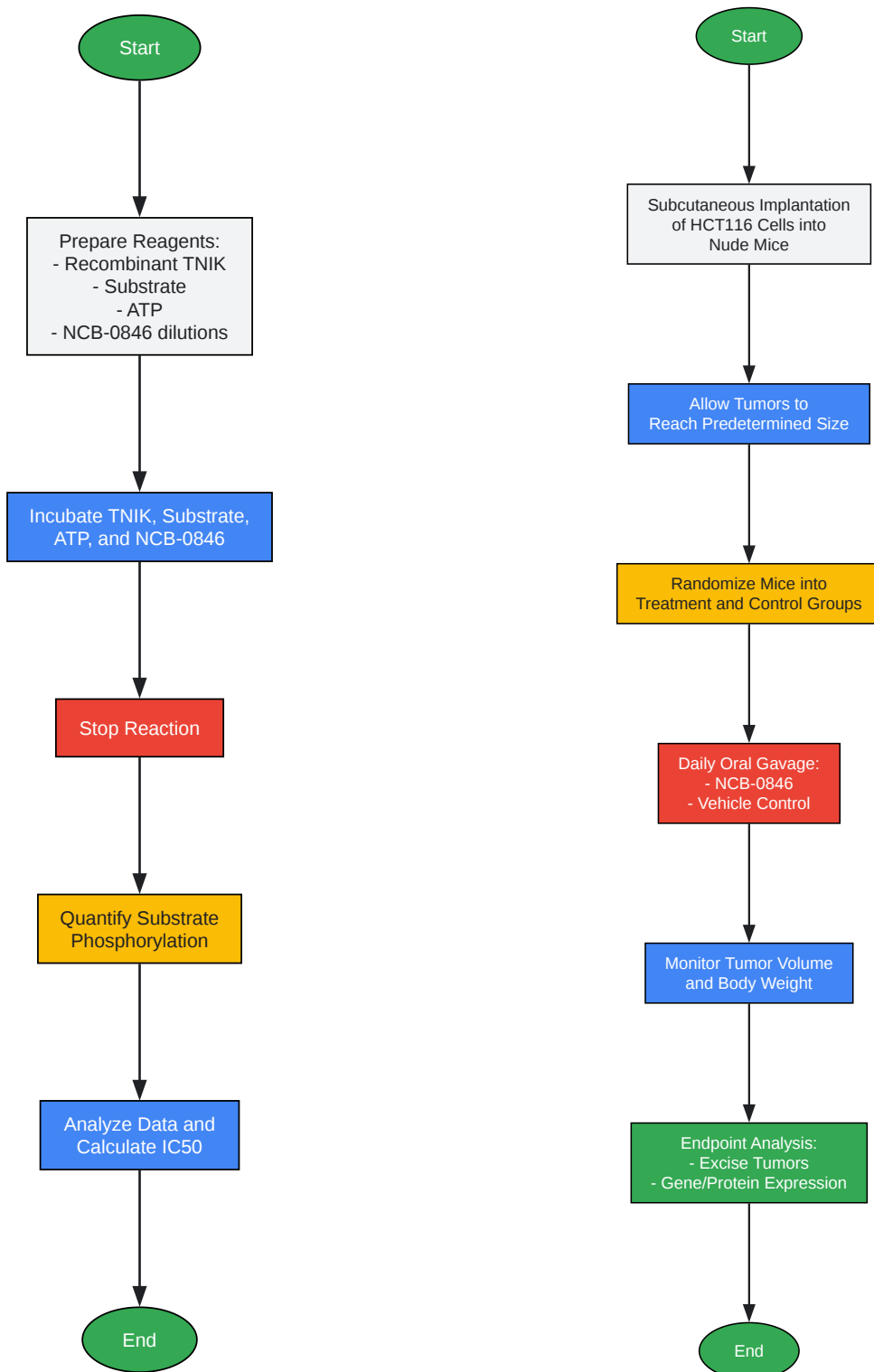
transition (EMT), a key process in cancer metastasis, is also inhibited by **NCB-0846** through the suppression of TGF- β signaling.[7]

Wnt Signaling Pathway Inhibition

The canonical Wnt signaling pathway is aberrantly activated in a majority of colorectal cancers, often due to mutations in genes like APC or CTNNB1.[1][8] **NCB-0846** effectively blocks this pathway at the level of TNIK.







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References

- 1. TNIK inhibition abrogates colorectal cancer stemness - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. TNIK inhibition abrogates colorectal cancer stemness - PMC [pmc.ncbi.nlm.nih.gov]
- 3. asianscientist.com [asianscientist.com]
- 4. selleckchem.com [selleckchem.com]
- 5. abmole.com [abmole.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Pharmacological blockage of transforming growth factor- β signalling by a Traf2- and Nck-interacting kinase inhibitor, NCB-0846 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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